

A Comparative Guide to the Synthesis of Benzophenone Oxime: Methods, Yields, and Protocols

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Compound of Interest

Compound Name: *Benzophenone oxime*

Cat. No.: *B171034*

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For researchers and professionals in the fields of chemistry and drug development, the synthesis of **benzophenone oxime** is a fundamental reaction with various established methodologies. This guide provides an objective comparison of common synthesis routes, presenting experimental data, detailed protocols, and a visual representation of the synthetic workflow to aid in the selection of the most suitable method based on yield, efficiency, and reaction conditions.

Data Presentation: Comparison of Yields

The yield of **benzophenone oxime** is a critical factor in evaluating the efficiency of a synthesis method. The following table summarizes the reported yields for different experimental approaches.

Synthesis Method	Reagents	Yield (%)	Reference
Method 1: Sodium Hydroxide Base	Benzophenone, Hydroxylamine Hydrochloride, Sodium Hydroxide, Ethanol/Water	98-99%	[1]
Method 2: Sodium Hydroxide Base (Alternative)	Benzophenone, Hydroxylamine Hydrochloride, Sodium Hydroxide, Ethanol/Water	89.58%	[2]
Method 3: Sodium Hydroxide Base (General)	Benzophenone, Hydroxylamine Hydrochloride, Sodium Hydroxide, Alcohol/Water	Almost Quantitative	[3]
Method 4: Oxalic Acid Catalysis (Green Synthesis)	Benzophenone, Hydroxylamine Hydrochloride, Oxalic Acid, Acetonitrile	90%	[4]

Experimental Protocols

Detailed methodologies are crucial for the replication and adaptation of synthetic procedures. Below are the protocols for the key experiments cited.

Method 1: High-Yield Synthesis with Sodium Hydroxide[1]

This procedure is reported to achieve a very high yield of **benzophenone oxime**.

- Materials:
 - Benzophenone (100 g, 0.55 mole)

- Hydroxylamine hydrochloride (60 g, 0.86 mole)
- 95% Ethyl alcohol (200 cc)
- Water (40 cc)
- Powdered Sodium hydroxide (110 g, 2.75 moles)
- Concentrated Hydrochloric acid (300 cc)
- Procedure:
 - In a 2-liter round-bottomed flask, combine benzophenone, hydroxylamine hydrochloride, 95% ethyl alcohol, and water.
 - Add powdered sodium hydroxide in portions with shaking. If the reaction becomes too vigorous, cool the flask with tap water.
 - After all the sodium hydroxide has been added, attach a reflux condenser and heat the mixture to boiling for five minutes.
 - Cool the reaction mixture and pour it into a solution of 300 cc of concentrated hydrochloric acid in 2 liters of water.
 - Filter the resulting precipitate with suction, wash it thoroughly with water, and dry. The reported yield is 106–107 g (98–99% of the theoretical amount).

Method 2: Alternative Sodium Hydroxide Protocol[2]

This protocol offers a slightly different scale and reports a high, though lower, yield.

- Materials:
 - Benzophenone (5.0 g)
 - Hydroxylamine hydrochloride (3.0 g)
 - 95% Ethanol (10 mL)

- Water (2 mL)
- Sodium hydroxide pellets (6.5 g)
- Concentrated Hydrochloric acid (14 mL in 100 mL of water)
- Methanol (for recrystallization)
- Procedure:
 - Place a mixture of benzophenone, hydroxylamine hydrochloride, 95% ethanol, and water in a 250 mL round-bottom flask.
 - Add sodium hydroxide pellets in portions with shaking.
 - Attach a reflux condenser, heat the flask to boiling, and reflux for 5 minutes.
 - Cool the contents of the flask and pour them into a 500 mL beaker containing a solution of concentrated hydrochloric acid in water.
 - Filter the precipitate by vacuum, wash thoroughly with cold water, and dry.
 - Recrystallize the crude product from 10 mL of methanol. The reported yield of **benzophenone oxime** is 89.58%.

Method 4: Green Synthesis via Oxalic Acid Catalysis[4]

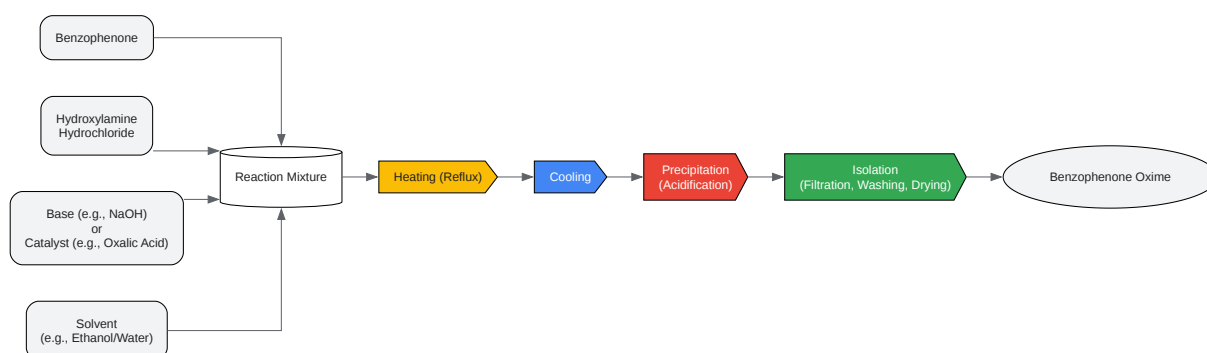
This method presents a more environmentally friendly approach using a solid acid catalyst.

- Materials:
 - Benzophenone
 - Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
 - Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$)
 - Acetonitrile (CH_3CN)

- Procedure:
 - In a round-bottomed flask equipped with a condenser, prepare a mixture of benzophenone, hydroxylamine hydrochloride, and oxalic acid in acetonitrile.
 - Stir the mixture under reflux conditions for 90 minutes.
 - Monitor the progress of the reaction by TLC.
 - After completion of the reaction, add water and continue stirring for 5 minutes.
 - The product can then be isolated. The reported yield for **benzophenone oxime** is 90%.

Visualization of the Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **benzophenone oxime** from benzophenone and hydroxylamine hydrochloride.



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Caption: General workflow for **benzophenone oxime** synthesis.

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